

# Essential Safety and Operational Guide for Handling Methyl 2-(sulfamoylmethyl)benzoate

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## Compound of Interest

Compound Name: Methyl 2-(sulfamoylmethyl)benzoate

Cat. No.: B053720

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate and essential safety and logistical information for handling **Methyl 2-(sulfamoylmethyl)benzoate** (CAS Number: 112941-26-1). Adherence to these procedures is critical for minimizing risk and ensuring a safe laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**Methyl 2-(sulfamoylmethyl)benzoate** is classified as harmful if swallowed and causes serious eye irritation. It may also cause skin and respiratory irritation.<sup>[1]</sup> Therefore, stringent adherence to PPE protocols is mandatory.

Recommended Personal Protective Equipment:

- **Eye Protection:** Chemical splash-resistant safety glasses or goggles with side protection are essential. In situations with a higher risk of splashing, a face shield should also be worn.<sup>[1]</sup>
- **Hand Protection:** Wear chemically resistant gloves. The specific glove material should be selected based on the potential hazards, duration of use, and the physical conditions of the workplace.<sup>[1]</sup>
- **Skin and Body Protection:** A lab coat or other protective clothing is required to prevent skin contact.<sup>[1]</sup>

- Respiratory Protection: If working in an area with inadequate ventilation or where dust or fumes may be generated, a suitable respirator should be worn.[\[1\]](#)[\[2\]](#)

## Quantitative Data Summary

The following table summarizes the key quantitative data for **Methyl 2-(sulfamoylmethyl)benzoate** and a closely related compound, Methyl 2-(aminosulfonyl)benzoate, for which more extensive data is available.

Property	Methyl 2-(sulfamoylmethyl)benzoate	Methyl 2-(aminosulfonyl)benzoate
CAS Number	112941-26-1	57683-71-3
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>4</sub> S	C <sub>8</sub> H <sub>9</sub> NO <sub>4</sub> S
Physical Form	Solid	Solid
Purity	98%	98% (GC) <a href="#">[1]</a>
Hazard Statements	H302 (Harmful if swallowed), H319 (Causes serious eye irritation)	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) <a href="#">[1]</a>
Signal Word	Warning	Warning <a href="#">[1]</a>
Storage Temperature	Room temperature, sealed in a dry, dark place	Cool, dry, well-ventilated area <a href="#">[1]</a>
Acute Toxicity (LD50)	Not available	Intraperitoneal (Mouse) - 500 mg/kg <a href="#">[1]</a>

## Operational and Disposal Plans

Handling and Storage:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

- Use only in a well-ventilated area.[\[1\]](#)
- Minimize dust generation and accumulation.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)
- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[\[1\]](#)

#### Disposal:

- Disposal of this chemical must be in accordance with all federal, state, and local regulations.[\[1\]](#)
- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[\[1\]](#)
- Dispose of the contents and container to an approved waste disposal plant.[\[1\]](#)
- Do not allow the product to enter drains, other waterways, or soil.[\[1\]](#)

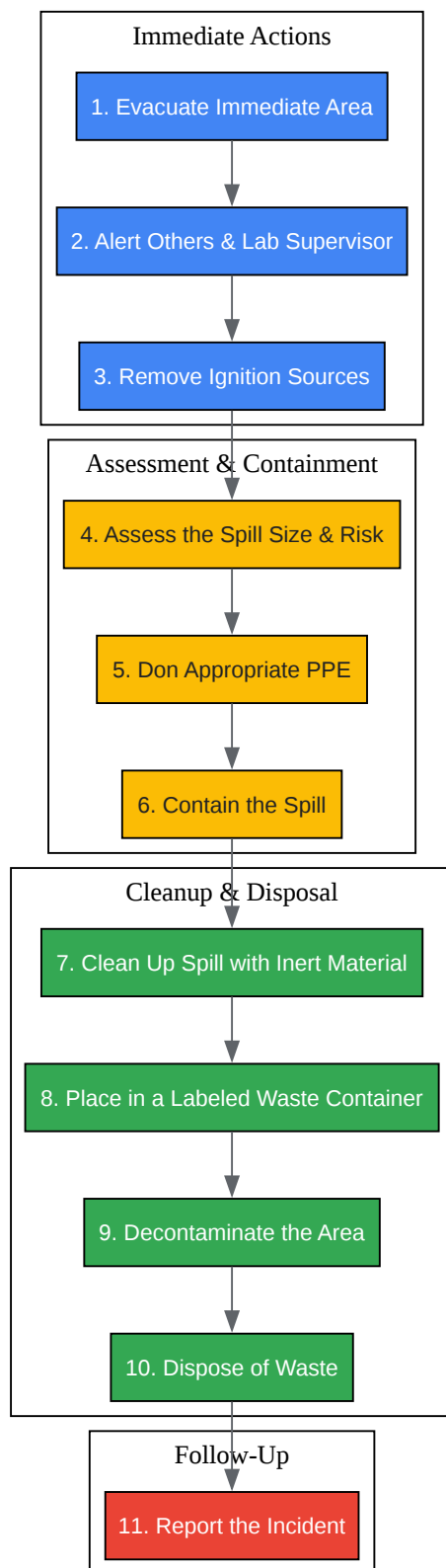
## Emergency Procedures

#### First Aid Measures:

- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, seek medical advice.[\[1\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[\[1\]](#)
- If Inhaled: Remove the person to fresh air and keep them at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[1\]](#)
- If Swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.[\[3\]](#)

#### Spill Response Workflow:

The following diagram outlines the procedural steps for responding to a chemical spill of **Methyl 2-(sulfamoylmethyl)benzoate**.



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Caption: Workflow for a chemical spill response.

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## References

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